

Understanding bioorthogonal reactions with TAMRA-PEG4-Methyltetrazine

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Compound of Interest

Compound Name: TAMRA-PEG4-Methyltetrazine

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An In-Depth Technical Guide to Bioorthogonal Reactions with **TAMRA-PEG4-Methyltetrazine**

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Power of Bioorthogonal Chemistry

Bioorthogonal chemistry refers to a class of chemical reactions that can occur inside living systems without interfering with native biochemical processes.^[1] These reactions provide a powerful toolkit for molecular biology, enabling the specific labeling and tracking of biomolecules in their natural environment. Among the most prominent bioorthogonal reactions is the inverse-electron-demand Diels-Alder (iEDDA) cycloaddition between a tetrazine and a strained alkene, such as trans-cyclooctene (TCO).^{[2][3]} This reaction is prized for its exceptionally fast kinetics, high selectivity, and biocompatibility, as it proceeds rapidly under mild, physiological conditions without the need for a toxic catalyst.^{[1][4]}

TAMRA-PEG4-Methyltetrazine is a key reagent in this field, designed for fluorescent labeling applications. It consists of three essential components:

- TAMRA (Tetramethylrhodamine): A popular red fluorescent dye used for staining cells, tissues, and biomarkers.^{[5][6]} It serves as the reporter molecule for visualization.
- PEG4 (Tetraethylene Glycol): A flexible, hydrophilic polyethylene glycol spacer. This linker enhances water solubility, reduces steric hindrance during conjugation, and minimizes the aggregation of labeled proteins.^[7]

- Methyltetrazine: The bioorthogonal "handle." This moiety reacts specifically and rapidly with TCO-modified molecules, forming a stable covalent bond.[\[1\]](#)

This guide provides a comprehensive overview of the properties, reaction kinetics, experimental protocols, and applications of **TAMRA-PEG4-Methyltetrazine** in research and drug development.

Physicochemical and Spectroscopic Properties

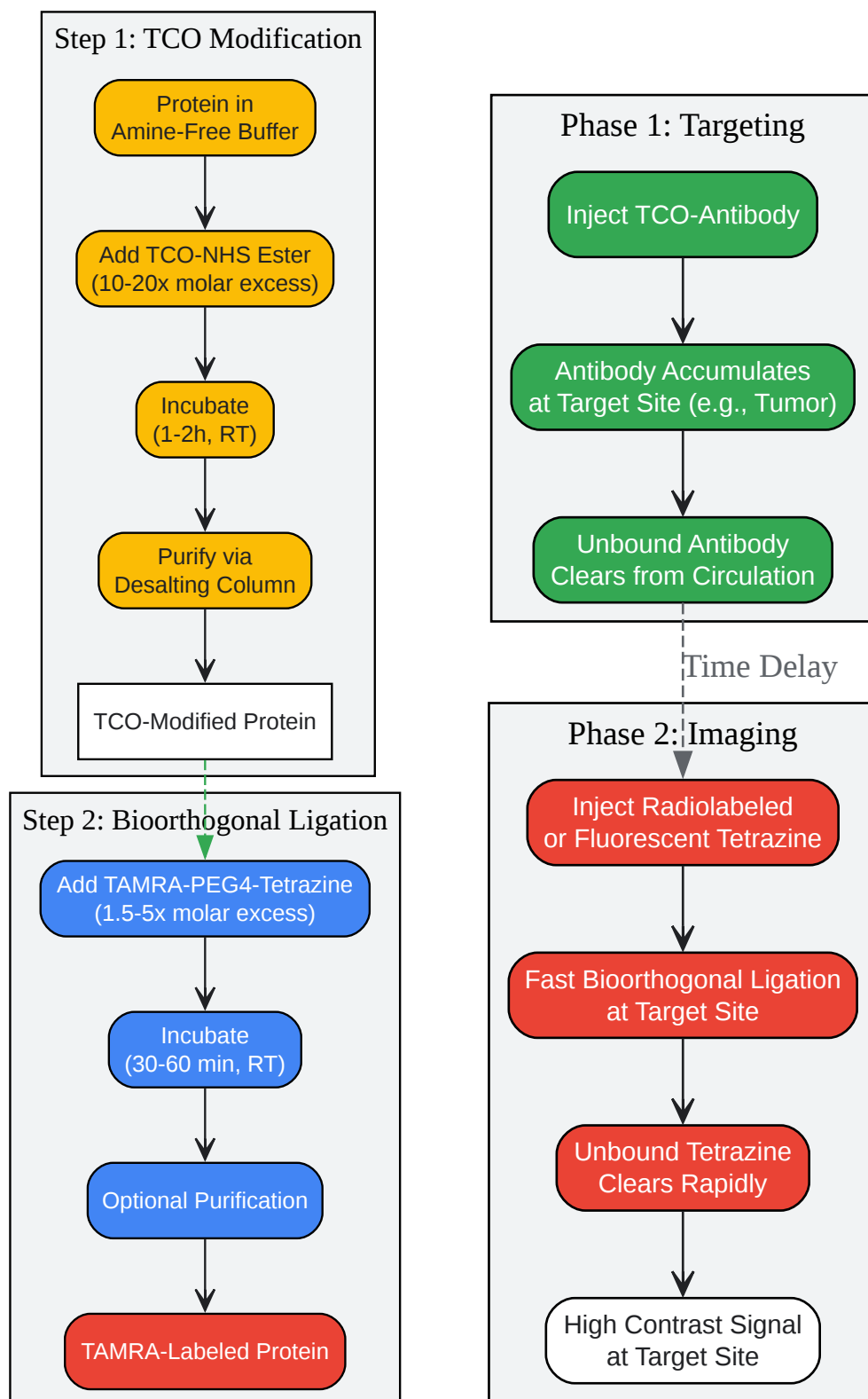
The utility of **TAMRA-PEG4-Methyltetrazine** is rooted in its specific chemical and physical characteristics. These properties are crucial for designing and troubleshooting experiments.

Property	Value	Source
Molecular Formula	C42H45N7O8	[8] [9]
Molecular Weight	~775.85 g/mol	[8] [9]
Appearance	Red oil or solid	[1] [10]
Solubility	Soluble in common organic solvents (DMSO, DMF, DCM, THF)	[10] [11]
Storage Conditions	Store at -20°C, desiccated and protected from light. Avoid repeated freeze-thaw cycles.	[1] [9] [12]
Fluorescence Emission Max	~572-575 nm	[5] [6]
Molar Extinction Coefficient (Tetrazine)	~430-500 M ⁻¹ cm ⁻¹ at ~520-535 nm	[12]

The Core Reaction: Inverse-Electron-Demand Diels-Alder Cycloaddition

The cornerstone of **TAMRA-PEG4-Methyltetrazine**'s utility is its reaction with a TCO-functionalized molecule. This iEDDA reaction is exceptionally fast and specific, proceeding via a cycloaddition mechanism to form a stable dihydropyridazine linkage, releasing nitrogen gas

as the only byproduct.[3] The reaction's speed is critical for applications involving low-abundance biomolecules or in dynamic in vivo settings.[1][2]



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